

Determining Analytical Limits for Pyrimethanil: A Comparative Guide

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Compound of Interest

Compound Name: *Pyrimethanil-13C,15N2*

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This guide provides a comparative overview of analytical methodologies for determining the limit of detection (LOD) and limit of quantification (LOQ) of the fungicide Pyrimethanil in various matrices. The information presented is collated from established environmental and food safety protocols, offering a valuable resource for researchers in method development and validation.

Comparative Analysis of Detection and Quantification Limits

The determination of Pyrimethanil residues is crucial in ensuring food safety and environmental monitoring. Various analytical techniques are employed, each with distinct performance characteristics. The selection of an appropriate method often depends on the matrix, required sensitivity, and available instrumentation.

Below is a summary of reported LOD and LOQ values for Pyrimethanil using different analytical methods and in various sample types.

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)
LC-MS/MS	Soil	1.50 ppb	5.00 ppb[1]
LC-MS/MS	Water	0.250 ppb	0.500 ppb[1]
GC/MS	Soil	Not Reported	0.01 ppm[2]
HPLC-UV	Water	<0.02 µg/l	0.05 µg/l[3]
HPLC-UV	Wine	< 0.004 mg/l	0.05 mg/l[3]
GC/MS	Various Plant Commodities	Not Reported	0.05 mg/kg[4]
HPLC-UV	Apples, Tomatoes, Grapes, Green Beans	Not Reported	0.05 mg/kg[5][6]
HPLC-UV	Wine, Grape Juice, Grape Pomace	Not Reported	0.02 mg/kg[5]
GC-NPD & GC/MS	Grapes, Must, Fermenting Must, Wine	Below limit of detection in final wine	Not specified for all matrices[7]
LC-UV	Fruits	0.02 ppm	0.07 ppm[8]

Experimental Protocols: A Closer Look

The methodologies for determining Pyrimethanil residues involve several key stages, from sample preparation to instrumental analysis. The following sections provide a detailed overview of commonly employed protocols.

LC-MS/MS Method for Soil and Water Samples[1][9]

- Sample Preparation (Soil):
 - A 10.0 g soil sample is weighed into a Soxhlet extraction thimble.

- For recovery experiments, the sample is fortified with a mixed standard solution of Pyrimethanil.
- An internal standard (Pyrimethanil- ^{13}C , $^{15}\text{N}_2$) solution is added to each sample.
- The sample undergoes Soxhlet extraction with a 90:10 acetonitrile:water mixture for 6 hours.
- The extract is evaporated to dryness and then reconstituted in ethyl acetate.
- Sample Preparation (Water):
 - A water sample is fortified with the appropriate mixed standard solution for recovery checks.
 - An internal standard solution is added, and the sample is vortexed.
 - A portion of the sample is transferred to an HPLC vial for analysis.
- Instrumental Analysis (LC-MS/MS):
 - Instrumentation: A Shimadzu Nexera X2 Modular UHPLC system coupled with a Sciex® Triple Quad™ 6500 LC/MS/MS is utilized.
 - Mobile Phase: A gradient of (A) methanol:water (1:9, v:v) with 10 mM ammonium formate and 0.12 mL/L formic acid and (B) methanol:water (9:1, v:v) with 10 mM ammonium formate and 0.12 mL/L formic acid is used.
 - Ion Transitions Monitored: For Pyrimethanil, the quantitation and confirmatory ion transitions are m/z 200 $\rightarrow$ 107 and m/z 200 $\rightarrow$ 76.9, respectively.

GC/MS Method for Soil Samples[2]

- Sample Preparation:
 - Residues are extracted from soil using Soxhlet extraction with a 90:10 acetonitrile:water mixture.

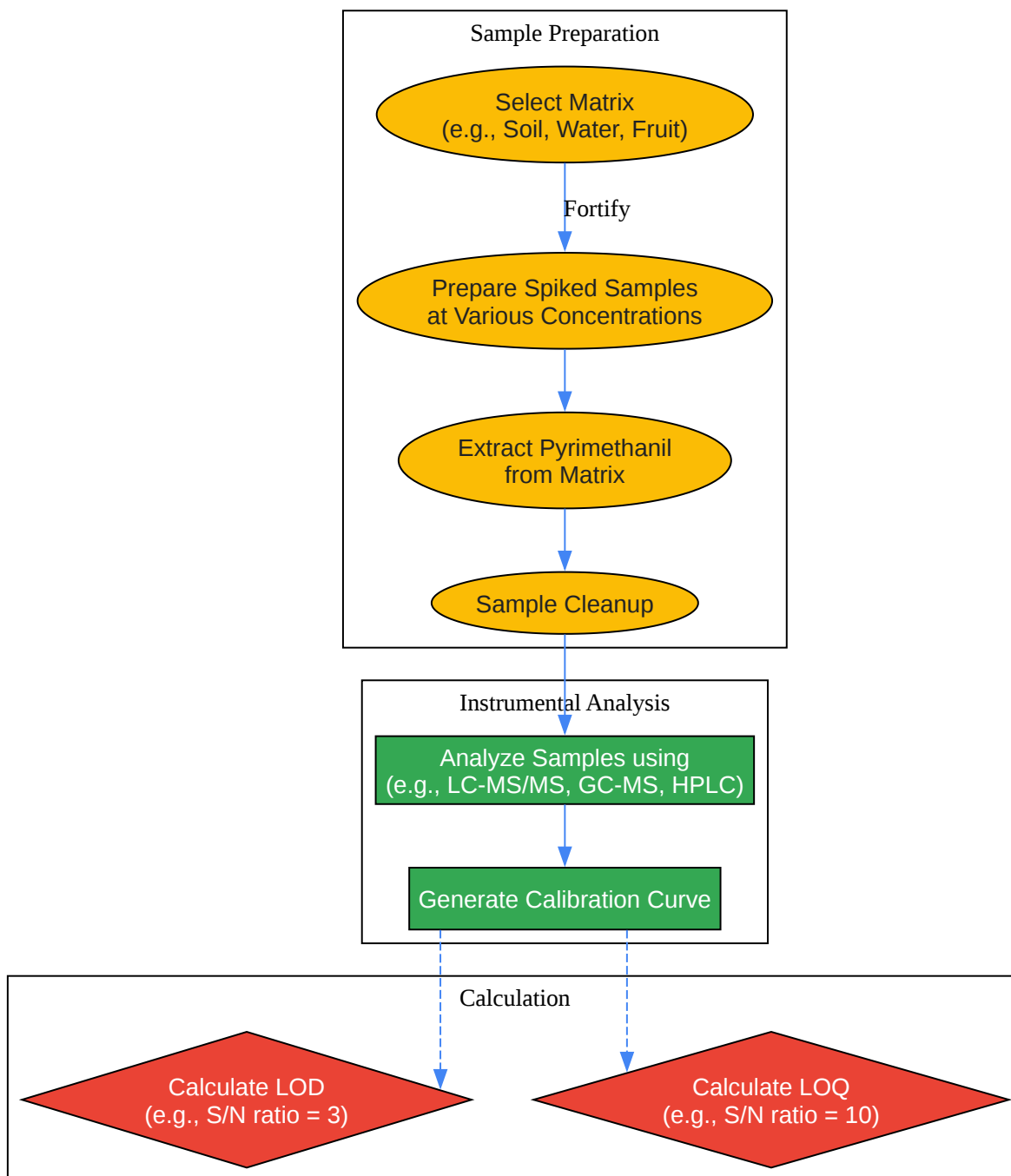
- The resulting extract is evaporated to dryness.
- The residue is re-dissolved in ethyl acetate.
- Instrumental Analysis (GC/MS):
 - Gas Chromatograph: Equipped with a mass selective detector (MSD).
 - Oven Program: The temperature is programmed to start at 55°C, ramp up to 165°C, and then to 265°C.

HPLC-UV Method for Water and Wine Samples[3]

- Sample Preparation:
 - Residues are extracted from water or wine using solid-phase extraction (SPE) with a C18 reversed-phase column.
 - The residue is eluted with a hexane/ethyl acetate (9:1) mixture.
 - Sample clean-up is performed using Florisil cartridges.
- Instrumental Analysis (HPLC-UV):
 - Detection: Residues are quantified by reverse-phase HPLC with UV detection.

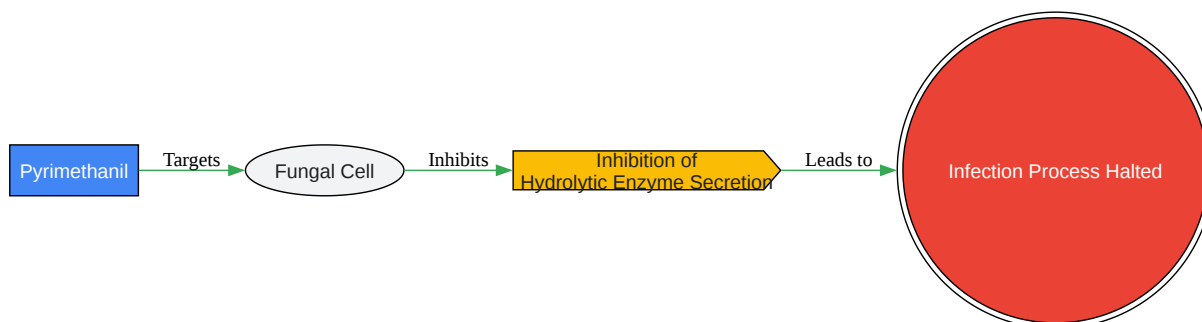
Workflow and Logical Relationships

The following diagrams illustrate the general workflow for determining the limit of detection and quantification and the signaling pathway for Pyrimethanil's fungicidal action.



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Caption: General workflow for determining the LOD and LOQ of Pyrimethanil.



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Caption: Simplified mode of action of Pyrimethanil as a fungicide.

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